

Personal protective equipment for handling JBP485

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Compound of Interest

Compound Name: JBP485

Cat. No.: B1672816

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Essential Safety and Handling Guide for JBP485

This document provides immediate, essential safety and logistical information for handling **JBP485** in a laboratory setting. The following procedural guidance is based on available safety data sheets and is intended for researchers, scientists, and drug development professionals.

Disclaimer: The name "**JBP485**" is associated with multiple chemical products with varying hazard profiles. This guide synthesizes available information and adopts a conservative approach by incorporating the highest reported safety precautions. Always consult the specific Safety Data Sheet (SDS) provided by your supplier for the exact **JBP485** product you are handling.

Personal Protective Equipment (PPE)

Proper selection and use of PPE are critical to minimize exposure and ensure personal safety. The following table summarizes recommended PPE for handling **JBP485**, compiled from various sources.

Body Part	Personal Protective Equipment	Specifications and Remarks
Respiratory	Dust respirator / Air-purifying respirator	Use in case of inadequate ventilation or when handling powder forms to avoid inhalation of dust.[1] Ensure the respirator is NIOSH-approved or equivalent.[2]
Eyes and Face	Splash goggles / Face shield	Goggles should be worn to protect against splashes.[1] A face shield, worn over primary eye protection, is recommended for operations with a high potential for splashing.[3] Safety glasses must meet ANSI/ISEA Z87 requirements.[3]
Hands	Chemical-resistant gloves	Wear resistant gloves.[4] The specific glove material (e.g., nitrile, latex) should be chosen based on the chemical compatibility with the specific JBP485 formulation.[5]
Body	Full suit / Lab coat / Protective clothing	A full suit or protective clothing is recommended.[1][6] At a minimum, a closed lab coat should be worn at all times in the laboratory.[5]
Feet	Boots / Chemical-resistant, steel-toe shoes	Chemical-resistant boots are recommended.[1][7] Open-toed shoes are not permitted in the laboratory.[5]

Operational Handling and Storage

Handling:

- Avoid breathing dust or vapors.[1]
- Do not get in eyes, on skin, or on clothing.[6]
- Smoking, eating, and drinking are strictly prohibited in the application area.[4]
- Wash hands thoroughly after handling and before breaks.[4][6]
- Keep the container tightly closed when not in use.[1]
- Keep away from heat and sources of ignition.[1]

Storage:

- Store in a dry and well-ventilated place.[4]
- Keep containers tightly closed.[1][4]
- Opened containers must be carefully resealed and kept upright to prevent leakage.[4]
- Do not store above 5°C (41°F) for certain formulations.[1] Always check the product-specific storage temperature requirements.

Spill and Disposal Plan

Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent the product from entering drains.[4]
- Clean-up:

- For small spills, use appropriate tools to put the spilled material into a convenient waste disposal container.[1]
- For large spills, use a shovel to place the material into a suitable, closed container for disposal.[1][4]
- Decontaminate: Clean the affected area thoroughly.

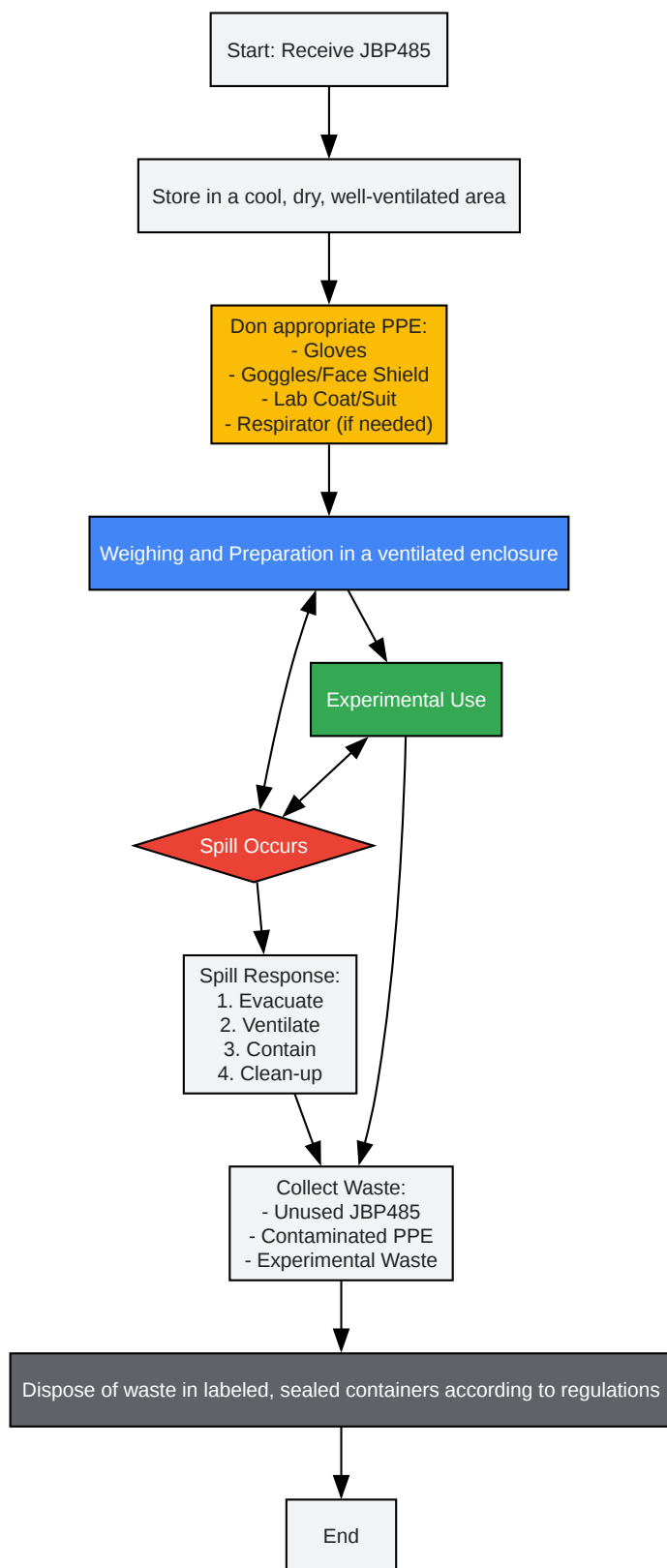
Waste Disposal:

- Dispose of waste and contaminated materials in accordance with federal, state, and local environmental control regulations.[1]
- Waste must be disposed of in suitable, closed containers.[4]
- Do not mix with other waste. Handle uncleaned containers as you would the product itself.

Experimental Protocols Cited

While specific experimental protocols for handling **JBP485** as a standalone procedure are not detailed in the provided search results, its use in research is documented. For instance, in studies investigating its protective effects against nephrotoxicity, **JBP485** was administered to rabbits via ear vein injection at a concentration of 200 mg/kg.[8] In cell culture experiments, **JBP485** was added to the transport buffer at a concentration of 50 μM to study its interaction with organic anion transporters.[9] Researchers should develop their own detailed protocols incorporating the safety information provided in this guide and the product-specific SDS.

JBP485 Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **JBP485**.

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